Proper Disposal Procedures: 7-Hydroxy Granisetron-d3 Hydrochloride[1][2][3]

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Compound of Interest

Compound Name:	*7-Hydroxy Granisetron-d3 Hydrochloride*
Cat. No.:	*B1159640*

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Executive Summary

7-Hydroxy Granisetron-d3 Hydrochloride is a deuterated research standard used primarily in metabolic profiling and mass spectrometry (LC-MS/MS) as an internal standard. While chemically stable, it is a pharmacologically active metabolite of a 5-HT3 receptor antagonist.

Immediate Action Directive:

- Do NOT dispose of down the drain (sewer).
- Do NOT mix with general trash or biohazardous "red bag" waste.
- DEFAULT: Treat as RCRA Hazardous Waste (or local equivalent) due to pharmacological potency, unless a specific non-hazardous determination has been made by your EHS officer.
- PREFERRED METHOD: High-temperature incineration via a licensed chemical waste contractor.

Compound Profile & Hazard Identification

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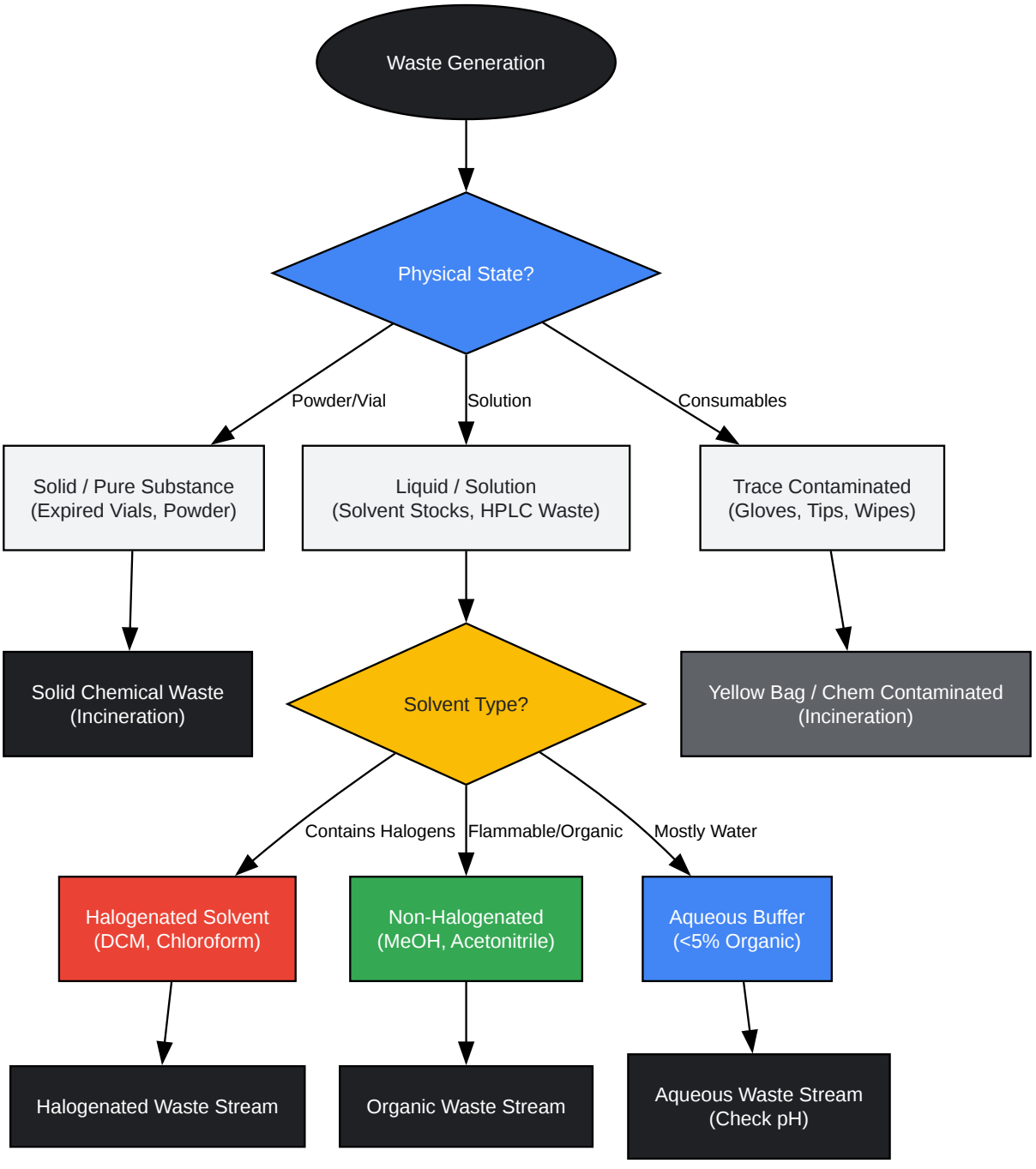
Before initiating disposal, verify the material against the following profile to ensure accurate waste stream coding.

Property	Specification
Chemical Name	7-Hydroxy Granisetron-d3 Hydrochloride
Parent Compound	Granisetron (Antiemetic / 5-HT3 Antagonist)
CAS Number	2124272-03-1 (Labeled) / 133841-15-3 (Unlabeled HCl)
Molecular Formula	$C_{18}H_{21}D_3N_4O_2$[1] · HCl
Physical State	Solid (White to Off-White Powder)
GHS Classification	Acute Tox. 4 (Oral); H302 (Harmful if swallowed)
Biohazard Level	Non-infectious (Chemical Hazard Only)
RCRA Status (USA)	Not P-listed or U-listed; however, typically managed as Non-RCRA Regulated Pharmaceutical Waste or State-Regulated Hazardous Waste depending on jurisdiction.

Pre-Disposal Logic & Decision Tree

Disposal pathways differ based on the physical state of the waste (pure substance vs. dilute solution). Use the following logic flow to determine the correct waste stream.

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Figure 1: Waste Stream Segregation Logic for 7-Hydroxy Granisetron-d3 HCl. This decision tree ensures separation of halogenated solvents and proper classification of solid waste.

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Detailed Operational Procedures

A. Solid Waste (Pure Substance & Vials)

- Applicability: Expired reference standards, residual powder, or broken vials containing visible solid.
- Containment:
  - Keep the substance in its original primary container (vial) if possible.
  - Place the primary container into a clear, sealable secondary bag (e.g., Ziploc) to prevent particulate dispersion.
  - Deposit into a Wide-Mouth High-Density Polyethylene (HDPE) Drum labeled "Solid Chemical Waste."
- Labeling:
  - Must list: "**7-Hydroxy Granisetron-d3 Hydrochloride**."[1]
  - Hazard Checkbox: "Toxic" (Acute).[2]
- Deuterium Note: The "d3" isotope labeling does not alter the chemical toxicity or the waste classification compared to the unlabeled parent. However, ensure inventory records are updated to reflect the destruction of this controlled asset.

B. Liquid Waste (Stock Solutions & Eluents)

- Applicability: Leftover stock solutions (e.g., in Methanol or DMSO) and HPLC effluent.
- Segregation Rule: Do not mix halogenated solvents (e.g., Dichloromethane) with non-halogenated solvents (e.g., Methanol, Acetonitrile).
- Procedure:
  - Identify the Solvent: The solvent carrier dictates the waste stream, not the trace amount of Granisetron.

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- Pour: Transfer liquid into the appropriate safety carboy (Halogenated vs. Non-Halogenated).
- Rinse: Triple-rinse the empty stock vial with the compatible solvent and add rinsate to the waste carboy.
- Log: Record the volume and constituent ("Trace 7-OH Granisetron-d3") on the carboy tag.

C. Trace Contaminated Waste (Consumables)

- Applicability: Pipette tips, weighing boats, gloves, and paper towels used during handling.
- Procedure:
  - Collect in a dedicated "Chemically Contaminated Debris" container (often a yellow bag or a bucket with a yellow liner).
  - Do NOT place in standard trash.
  - Do NOT place in "Red Bag" (Biohazard) unless human blood/tissue was also handled.

Emergency Spill Response Protocol

In the event of a powder spill or concentrated solution leak, follow this containment workflow to minimize exposure and spread.



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Figure 2: Immediate Spill Response Workflow. Emphasis is placed on dampening powder spills to prevent inhalation of the active pharmaceutical ingredient.

Cleanup Steps:

- Isolate: Evacuate the immediate area.

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- PPE: Wear double nitrile gloves, safety goggles, and a lab coat. If powder is airborne, use an N95 or P100 respirator.
- Dampen: If the spill is a solid powder, gently cover it with a paper towel dampened with water or methanol to prevent dust generation. Do not dry sweep.
- Collect: Scoop the material and the contaminated towels into a sealable bag.
- Wash: Clean the surface with soap and water, followed by a methanol wipe-down to remove hydrophobic residues.

Regulatory & Compliance Context

- US EPA (RCRA): While Granisetron is not explicitly P-listed or U-listed, the "waste determination" requirement (40 CFR § 262.11) obligates the generator to characterize the waste. Due to its pharmacological activity, it is Best Management Practice (BMP) to incinerate it as hazardous waste [1].
- Deuterium Stewardship: Deuterated standards are high-value assets. Disposal often triggers an inventory audit. Ensure the "Certificate of Analysis" (CoA) and "Chain of Custody" are updated to reflect the disposal, preventing "ghost inventory" in your LIMS (Laboratory Information Management System) [2].

References

- US Environmental Protection Agency (EPA). (2019).[3][4] Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine. Federal Register.[3][4] Link
- Cayman Chemical. (2024). Safety Data Sheet: 7-Hydroxy Granisetron. Link (Search CAS: 133841-15-3 for parent compound proxy data).
- Santa Cruz Biotechnology. (2024).[1] **7-Hydroxy Granisetron-d3 Hydrochloride** Product & Safety Data. Link
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard (HCS) 29 CFR 1910.1200.[5] Link

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